

Personal protective equipment for handling 5-Bromo-2,4-dimethylaniline

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Compound of Interest

Compound Name: 5-Bromo-2,4-dimethylaniline

Cat. No.: B189010

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Essential Safety and Handling Guide for 5-Bromo-2,4-dimethylaniline

This guide provides immediate, essential safety and logistical information for handling **5-Bromo-2,4-dimethylaniline** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational practices and proper disposal.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **5-Bromo-2,4-dimethylaniline**.

| Property | Value | Source |
|------------------|-------------------|--------|
| Chemical Formula | C8H10BrN | [1] |
| CAS Number | 69383-60-4 | [1] |
| Molecular Weight | 200.08 g/mol | [2] |
| LogKOW | 3.0606 | [1] |
| Bioaccumulation | LOW | [1] |
| Mobility in Soil | LOW (KOC = 198.3) | [1] |

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against exposure. The following PPE is mandatory when handling **5-Bromo-2,4-dimethylaniline**.

| Protection Level | Equipment | Purpose |
|-----------------------------|---|--|
| Primary Engineering Control | Certified Chemical Fume Hood | To minimize inhalation of dust or vapors. |
| Eye and Face Protection | Chemical Splash Goggles and Face Shield | Goggles protect against splashes; a face shield provides broader protection, especially during reactions or when handling larger quantities. [3] [4] |
| Hand Protection | Chemical-Resistant Gloves (Nitrile or Neoprene recommended) | To prevent skin contact. Double-gloving is advised, with frequent changes. [3] [4] |
| Body Protection | Flame-Resistant Laboratory Coat | To protect skin and personal clothing from contamination. [4] |
| Foot Protection | Closed-Toe, Chemical-Resistant Shoes | To protect feet from spills. [4] |
| Respiratory Protection | NIOSH-Approved Respirator | Required when working outside a fume hood or if engineering controls are insufficient. [3] [4] |

Operational Plan: Step-by-Step Handling Protocol

Adherence to a systematic operational plan is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.

- Emergency Equipment: Ensure a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.^[4]
- PPE Inspection: Inspect all PPE for integrity before use.

Step 2: Handling the Compound

- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.^[4]
- Weighing: Weigh the solid compound inside a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[4]
- Dissolving: When preparing solutions, slowly add the solid to the solvent to prevent splashing.^[4]

Step 3: Post-Handling Procedures

- Decontamination: Thoroughly decontaminate all work surfaces and equipment after use.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.
- Storage: Store **5-Bromo-2,4-dimethylaniline** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.^[5]

Disposal Plan

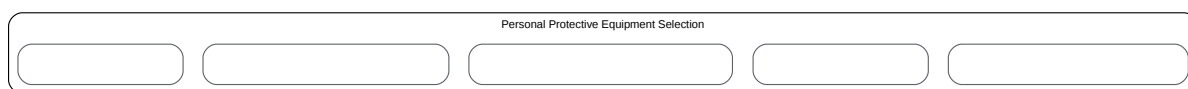
Proper disposal of **5-Bromo-2,4-dimethylaniline** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solutions: Collect solutions containing **5-Bromo-2,4-dimethylaniline** in a clearly labeled, sealed, and appropriate waste container designated for halogenated organic waste.^[4]
- Contaminated Labware: Dispose of contaminated items such as pipette tips, gloves, and paper towels in a designated solid hazardous waste container.^[4]
- General Guidelines:

- Labeling: All waste containers must be clearly labeled with the full chemical name and associated hazards.[4]
- Segregation: Do not mix incompatible waste streams.[4]
- Consult Authority: Consult your institution's Environmental Health and Safety (EHS) department or the State Land Waste Management Authority for specific disposal regulations.[1] Residue may be buried in an authorized landfill.[1]

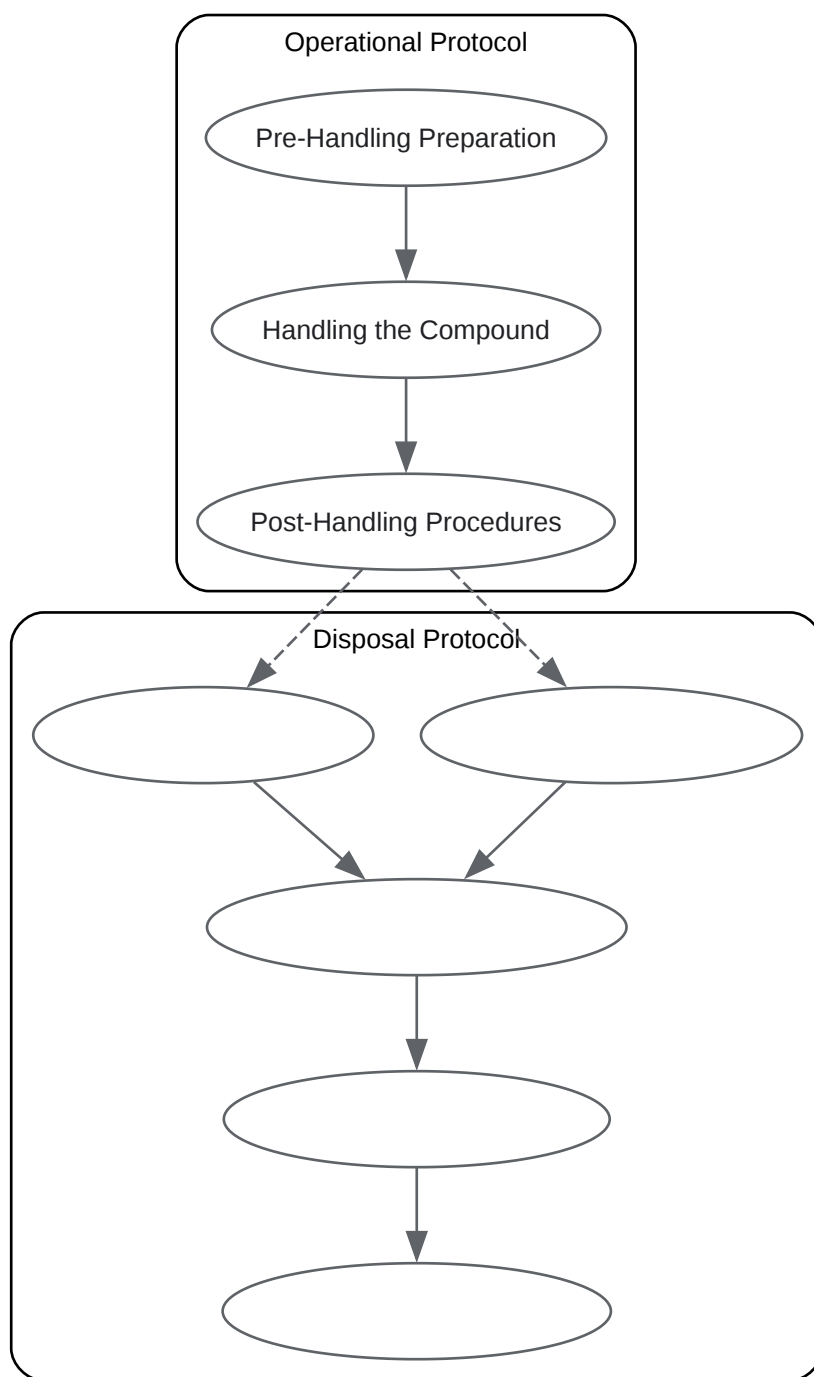
Visual Workflow Guides

To further clarify the procedural steps, the following diagrams illustrate the key workflows for handling **5-Bromo-2,4-dimethylaniline**.



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Caption: PPE Selection for Handling **5-Bromo-2,4-dimethylaniline**.



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Caption: Operational and Disposal Workflow for **5-Bromo-2,4-dimethylaniline**.

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